

# Myricetin-13C3 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Myricetin-13C3

Cat. No.: B12420949

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## Technical Guide: Myricetin-13C3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the stable isotope-labeled flavonoid, **Myricetin-13C3**. This compound is a valuable tool in various research applications, particularly in quantitative analytical methods.

## Core Compound Data

The key quantitative data for **Myricetin-13C3** and its unlabeled counterpart are summarized below for easy reference and comparison.

Property	Myricetin-13C3	Myricetin (Unlabeled)
CAS Number	2687960-15-0 <a href="#">[1]</a> <a href="#">[2]</a>	529-44-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$C_{12}^{13}C_3H_{10}O_8$ <a href="#">[1]</a>	$C_{15}H_{10}O_8$ <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	321.21 g/mol <a href="#">[1]</a>	318.24 g/mol <a href="#">[5]</a> <a href="#">[7]</a>

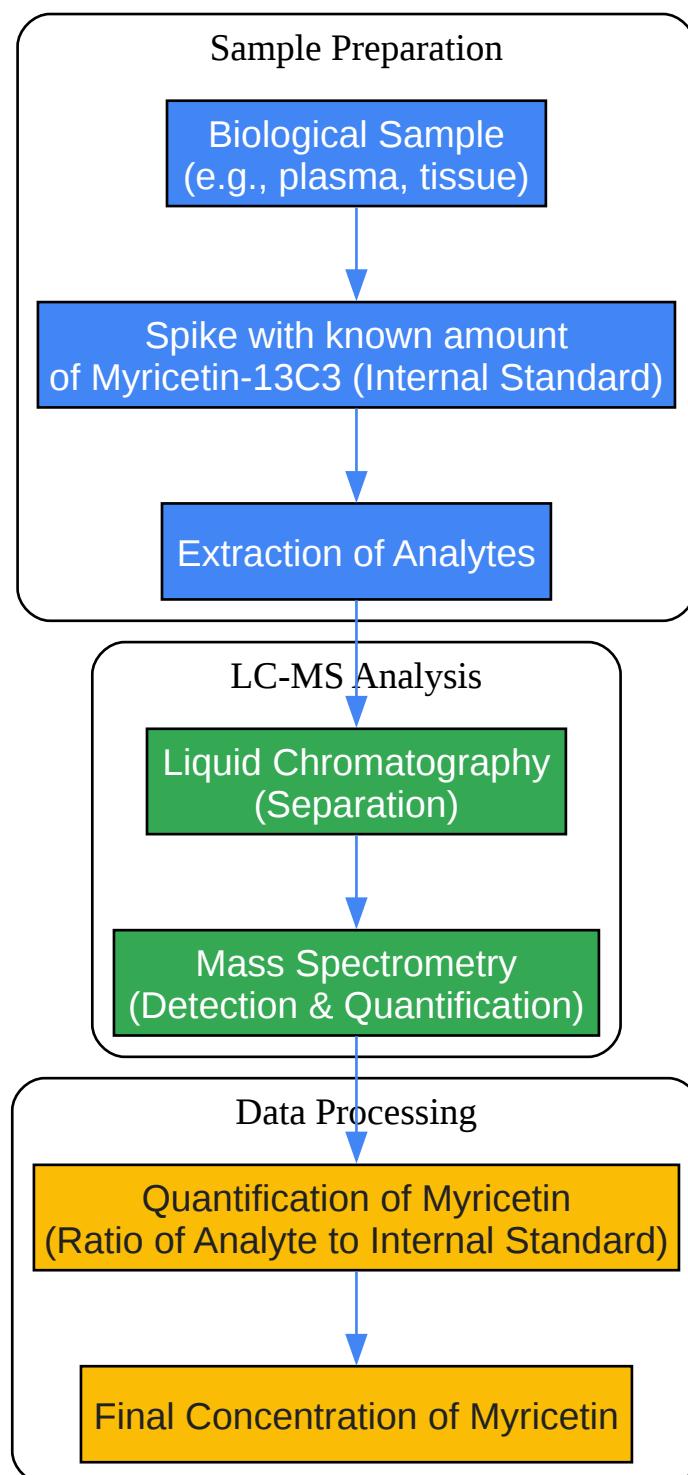
## Applications in Research

**Myricetin-13C3** serves as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[\[3\]](#) The incorporation of stable heavy isotopes allows for precise

differentiation from the naturally occurring analyte in biological samples. Myricetin itself is a plant-derived flavonoid with a wide range of biological activities, including antioxidant, anticancer, antidiabetic, and anti-inflammatory properties.<sup>[3]</sup>

## Experimental Workflow: Quantitative Analysis using Myricetin-13C3

The following diagram illustrates a general workflow for the use of **Myricetin-13C3** as an internal standard in a typical LC-MS (Liquid Chromatography-Mass Spectrometry) experiment. Detailed experimental protocols would require access to specific published research papers.

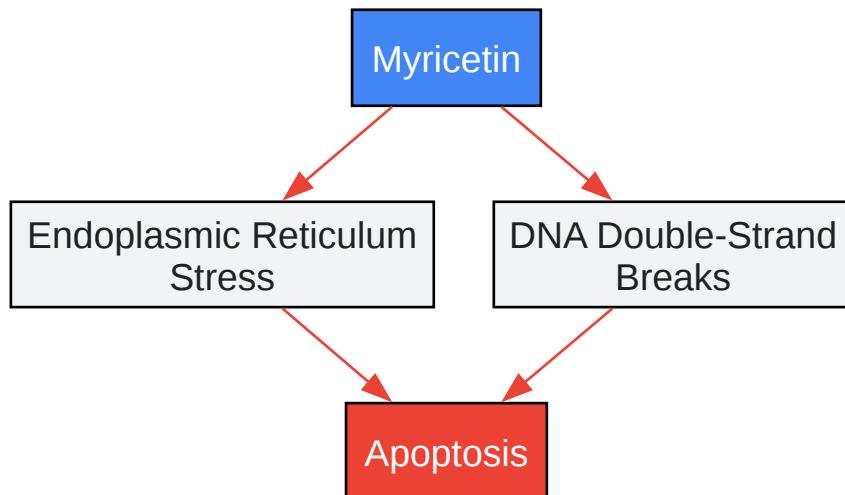


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Caption: Workflow for quantitative analysis using **Myricetin-13C3** as an internal standard.

## Signaling Pathways

Myricetin has been shown to induce apoptosis in human ovarian cancer cells through endoplasmic reticulum stress and DNA double-strand breaks. A simplified representation of a signaling pathway can be visualized, though specific molecular interactions would necessitate further detailed research.



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Caption: Simplified signaling pathway of Myricetin-induced apoptosis.

## Experimental Protocols

Detailed methodologies for experiments involving **Myricetin-13C3** are highly specific to the research application. The search results indicate its use as a tracer and internal standard[3], but do not provide specific protocols. For detailed experimental procedures, it is recommended to consult peer-reviewed scientific literature that has utilized **Myricetin-13C3** for quantitative studies.

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## References

- 1. [clearsynth.com](https://clearsynth.com) [clearsynth.com]
- 2. MYRICETIN | Eurisotop [eurisotop.com](https://eurisotop.com)
- 3. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 4. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 5. Myricetin - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 6. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
- 7. Myricetin | C15H10O8 | CID 5281672 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Myricetin-13C3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12420949#myricetin-13c3-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b12420949#myricetin-13c3-cas-number-and-molecular-weight)

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